

Industrial scale-up methods for Posaconazole key intermediates

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Compound of Interest

Compound Name: 4-(3,4-Difluorophenyl)-1H-1,2,4-triazol-5(4H)-one

CAS No.: 1817687-98-1

Cat. No.: B2442884

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Application Note: Industrial Scale-Up & Process Control for Posaconazole Intermediates

Executive Summary

Posaconazole (Noxafil®) represents a significant challenge in industrial process chemistry due to its structural complexity: four chiral centers, low aqueous solubility, and a convergent synthesis requiring high stereochemical purity. This Application Note details the scale-up protocols for its two primary intermediates: the Chiral THF Sulfonate (Intermediate A) and the Triazolone-Piperazine (Intermediate B).

We focus on the transition from bench-scale medicinal chemistry to kilo-scale manufacturing, emphasizing Critical Process Parameters (CPPs) that control genotoxic impurities and thermal hazards.

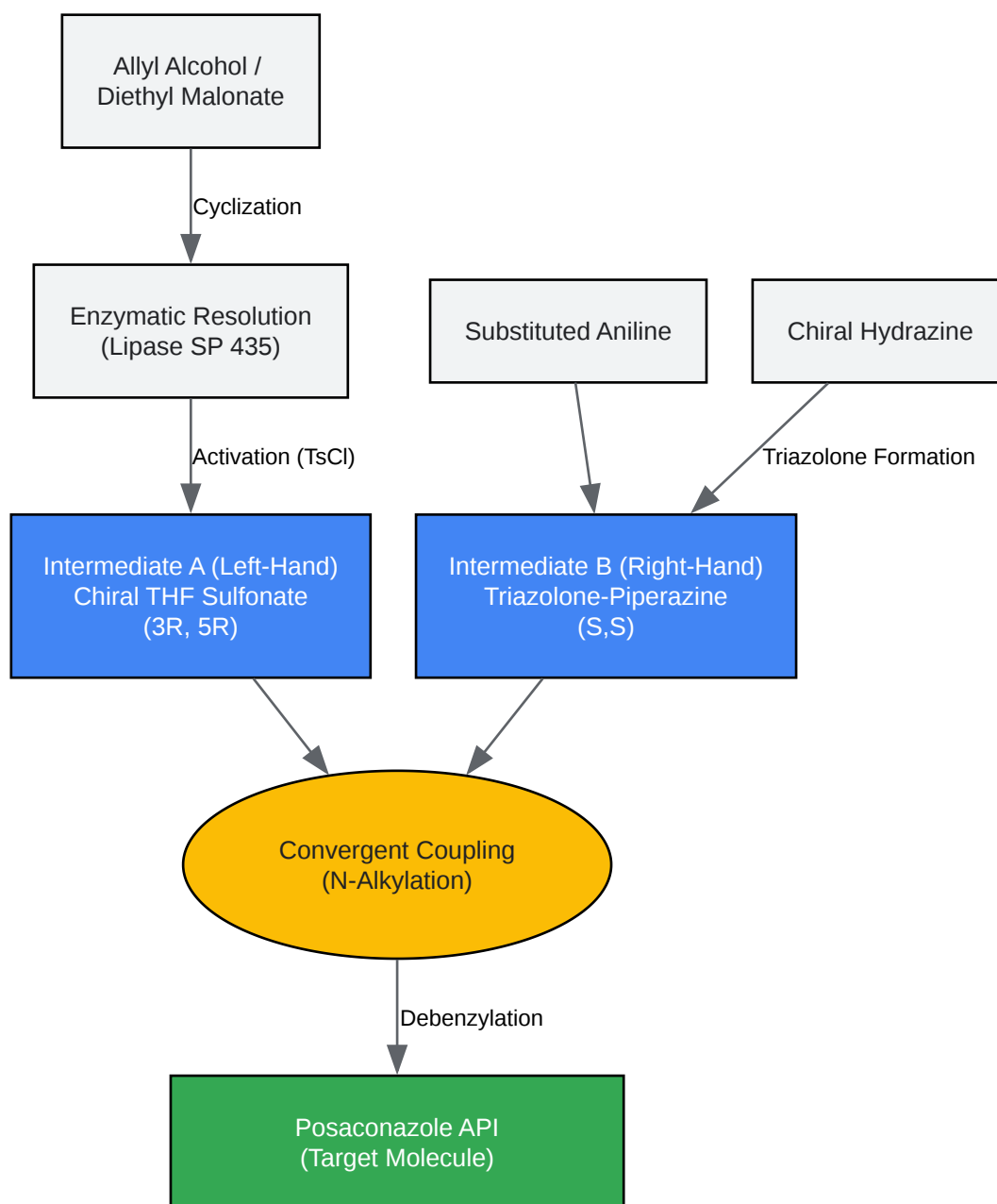
Part 1: Strategic Retrosynthesis & Critical Quality Attributes (CQAs)

The industrial synthesis of Posaconazole is convergent. Unlike linear syntheses, which suffer from compounding yield losses, the convergent strategy synthesizes the "Left-Hand" (THF) and "Right-Hand" (Triazolone) fragments separately, coupling them in a late-stage alkylation.

Critical Quality Attributes (CQAs):

- Stereochemical Purity: The (3R,5R) configuration of the THF ring and (S,S) configuration of the triazolone side chain are non-negotiable.
- Genotoxic Impurity Control: Sulfonate esters (mesylates/tosylates) used in the coupling are potential genotoxins (PGIs) and must be purged to <5 ppm.
- Deshydroxy Impurity: Formed during acidic debenzylation; must be controlled via pH and temperature.

Diagram 1: Convergent Retrosynthesis Map



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Caption: Convergent synthesis strategy splitting the molecule into Chiral THF and Triazolone fragments.

Part 2: Synthesis of Chiral THF Sulfonate (Intermediate A)

The "Left-Hand" fragment relies on constructing the tetrahydrofuran (THF) ring with precise (3R,5R) stereochemistry. Early routes used chiral epoxides, but the Chemo-Enzymatic Route is preferred for scale-up due to higher enantiomeric excess (ee).

Scale-Up Challenge: The Iodine Cyclization

The cyclization of the acyclic homoallylic alcohol to the chiral THF ring is mediated by iodine. On a large scale, this reaction is highly exothermic.

Protocol 1: Iodine-Mediated Cyclization & Sulfonation

- Reagents:
 - Mono-acetate precursor (from Lipase resolution)
 - Iodine ([1](#))
 - Sodium Triazole[1](#)[2](#)
 - p-Toluenesulfonyl chloride (TsCl)[3](#)[4](#)
 - Solvent: Dichloromethane (DCM) replaced by Toluene for industrial safety.

Step-by-Step Methodology:

- Cyclization: Charge the reactor with the mono-acetate precursor in Toluene. Cool to 0-5°C.[4](#)
[5](#)[6](#)
- Controlled Addition: Add solid Iodine portion-wise over 4 hours. Critical: Maintain internal temperature <10°C to prevent side-product formation (regioisomers).
- Quench: Quench with aqueous sodium thiosulfate/sodium bicarbonate. Phase separate.
- Triazole Displacement: The resulting iodide is unstable. Immediately treat with Sodium Triazole in DMF at 80°C.
 - Note: This displaces the iodide with the triazole ring.[2](#)

- Hydrolysis & Activation: Hydrolyze the acetate group (NaOH/MeOH) to reveal the alcohol.
- Sulfonation (The Activation Step):
 - Cool the alcohol solution (in Pyridine/DCM) to -5°C.
 - Add TsCl slowly.
 - Why? High temperatures lead to elimination side products (olefins).
 - Quality Check: Monitor by HPLC. Target: >98% purity, <0.5% olefin impurity.

Part 3: Synthesis of Triazolone-Piperazine (Intermediate B)

The "Right-Hand" fragment presents a safety hazard due to the use of Hydrazine derivatives and thermal instability of the triazolone ring formation.

Scale-Up Challenge: Hydrazine Handling & Diastereoselectivity

The side chain chirality is set via a Grignard addition to a hydrazone.

Protocol 2: One-Pot Triazolone Formation

- Safety Precaution: Hydrazine intermediates are potential mutagens and explosion hazards. All reactions must be conducted under a nitrogen blanket with oxygen sensors active.

Step-by-Step Methodology:

- Hydrazone Formation: React the chiral aldehyde (derived from lactate) with formyl hydrazine.^[1]
- Grignard Addition (Stereocenter Set):
 - Cool reactor to -20°C.
 - Add Ethyl Magnesium Bromide (EtMgBr).^{[1][5]}

- Mechanism:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Chelation-controlled addition yields the (S,S) diastereomer (94:6 dr).
- Coupling to Carbamate:
 - React the resulting hydrazine with Phenyl-4-(4-(4-hydroxyphenyl)piperazin-1-yl)phenylcarbamate.
 - Solvent: Toluene.
 - Temp: Reflux (100-110°C).
 - Observation: The reaction evolves Phenol as a byproduct.
- Crystallization:
 - Cool to 25°C. The product (Intermediate B) precipitates.
 - Filter and wash with MTBE (Methyl tert-butyl ether) to remove residual phenol.
 - Why MTBE? It effectively solubilizes phenol but not the product, and avoids the peroxide risks of diethyl ether [\[1\]](#).

Part 4: The Convergent Coupling & Purification

This is the most critical step. We couple the Tosylate (Int A) with the Phenol (Int B).

Scale-Up Challenge: The "DMSO Exotherm"

The classic literature suggests using NaOH in DMSO. On a multi-kilo scale, mixing strong base (NaOH) with DMSO can trigger a decomposition exotherm (runaway reaction) above 120°C.

Optimized Protocol 3: Phase Transfer Catalyzed (PTC) Coupling To mitigate DMSO risks, we utilize a biphasic system or controlled addition.

Reagents:

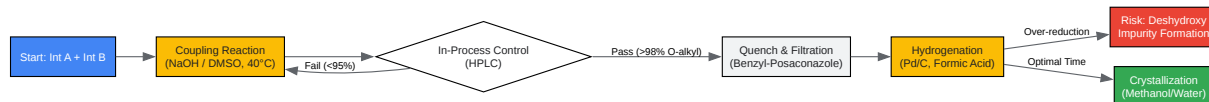
- Intermediate A (Tosylate)[\[5\]](#)

- Intermediate B (Phenol)
- Base: NaOH (powdered) or KOH.
- Solvent: DMSO (kept at minimum volume) or DMF.

Workflow:

- Dissolution: Dissolve Intermediate B (Phenol) in DMSO.
- Base Addition: Add NaOH pellets at 20-25°C. Stir for 1 hour to form the phenoxide anion.
 - Visual: Mixture turns dark/amber.
- Coupling: Add Intermediate A (Tosylate).[5]
- Heating Ramp: Slowly heat to 40-45°C.
 - Warning: Do NOT exceed 55°C. Higher temperatures cause N-alkylation (wrong isomer) vs. the desired O-alkylation.
- Workup:
 - Quench into water (exothermic).
 - Filter the precipitated "Benzyl Posaconazole".[9]
- Debenzylation (Final Step):
 - Dissolve wet cake in Formic Acid/Methanol.
 - Add 5% Pd/C catalyst.[1] Hydrogenate at 40 psi / 40°C.
 - Impurity Watch: Monitor for Deshydroxy Posaconazole.[3][4] If the reaction runs too long or too hot, the benzylic C-O bond cleaves and the tertiary alcohol reduces [2].

Diagram 2: Coupling & Impurity Control Workflow



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Caption: Process flow for final coupling and deprotection, highlighting the critical impurity risk point.

Data Summary: Process Parameters

Step	Parameter	Range	Rationale
Iodocyclization	Temperature	< 10°C	Prevent regio-isomer formation.
Triazolone Formation	Solvent	Toluene	Higher boiling point drives reaction to completion; safer than Benzene.
Coupling	Temperature	40-45°C	Selectivity for O-alkylation over N-alkylation.
Debenzylation	H2 Pressure	2-4 bar	Minimize deshydroxy impurity formation.
Final Isolation	Solvent	MeOH/H2O	Controls polymorph (Form I vs Form S).

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